

Personal protective equipment for handling 6-Methylmercaptopurine Riboside

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Compound of Interest

Compound Name: 6-Methylmercaptopurine Riboside

Cat. No.: B015553

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Essential Safety and Handling Guide for 6-Methylmercaptopurine Riboside

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **6-Methylmercaptopurine Riboside** (6-MMPR), a compound utilized in studies on thiopurine metabolism and as an inhibitor of protein kinase N.[1][2] Due to its hazardous nature, strict adherence to the following procedures is essential to ensure personnel safety and prevent environmental contamination.[3] **6-Methylmercaptopurine Riboside** is considered a hazardous substance and may be harmful if swallowed, and can cause skin, eye, and respiratory irritation.[3][4][5] It is also a poison by the intraperitoneal route and has shown experimental teratogenic effects.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Methylmercaptopurine Riboside** is provided in the table below.

Property	Value
Appearance	White powder[1][4][6]
Molecular Formula	$C_{11}H_{14}N_4O_4S$ [6]
Molecular Weight	298.32 g/mol [6]
Solubility	Slightly soluble in water[1][6]
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **6-Methylmercaptopurine Riboside**. This is based on general guidelines for handling cytotoxic and hazardous compounds.[7][8][9]

PPE Category	Item	Specification
Hand Protection	Gloves	Two pairs of powder-free nitrile gloves meeting ASTM D6978 standards should be worn. Change gloves immediately if contaminated, torn, or punctured. [9]
Body Protection	Gown	A disposable, low-permeability gown with long sleeves and tight-fitting cuffs that fastens in the back. [9]
Respiratory Protection	Respirator	A NIOSH-approved N95 respirator or higher is required to prevent inhalation of airborne particles.
Eye Protection	Safety Goggles or Face Shield	Wear tightly fitting safety goggles or a full-face shield to protect against splashes.
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in areas where the compound is handled. [7]

Handling and Operational Plan

1. Preparation and Weighing:

- All handling of **6-Methylmercaptopurine Riboside** powder should be conducted within a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- Use a dedicated set of utensils (spatulas, weigh boats) for this compound.
- When preparing solutions, add the powder to the solvent slowly to avoid generating dust.

2. Administration and Experimental Use:

- Ensure all procedures are performed in a designated area, clearly marked with hazard signs.
- Avoid skin contact at all times. Use appropriate PPE as detailed above.
- If there is a risk of splashing, a full-face shield is recommended.[\[7\]](#)

3. Decontamination:

- All surfaces and equipment potentially contaminated with **6-Methylmercaptopurine Riboside** should be decontaminated.
- A suitable decontamination solution should be used, followed by a thorough rinse with water.

Emergency Procedures

Emergency Situation	Procedure
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention. [5] [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [5]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [10]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention. [5]
Spill	Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material from a cytotoxic spill kit. Carefully collect the contaminated material into a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable decontaminating agent.

Disposal Plan

All waste contaminated with **6-Methylmercaptapurine Riboside** is considered hazardous waste and must be disposed of accordingly.

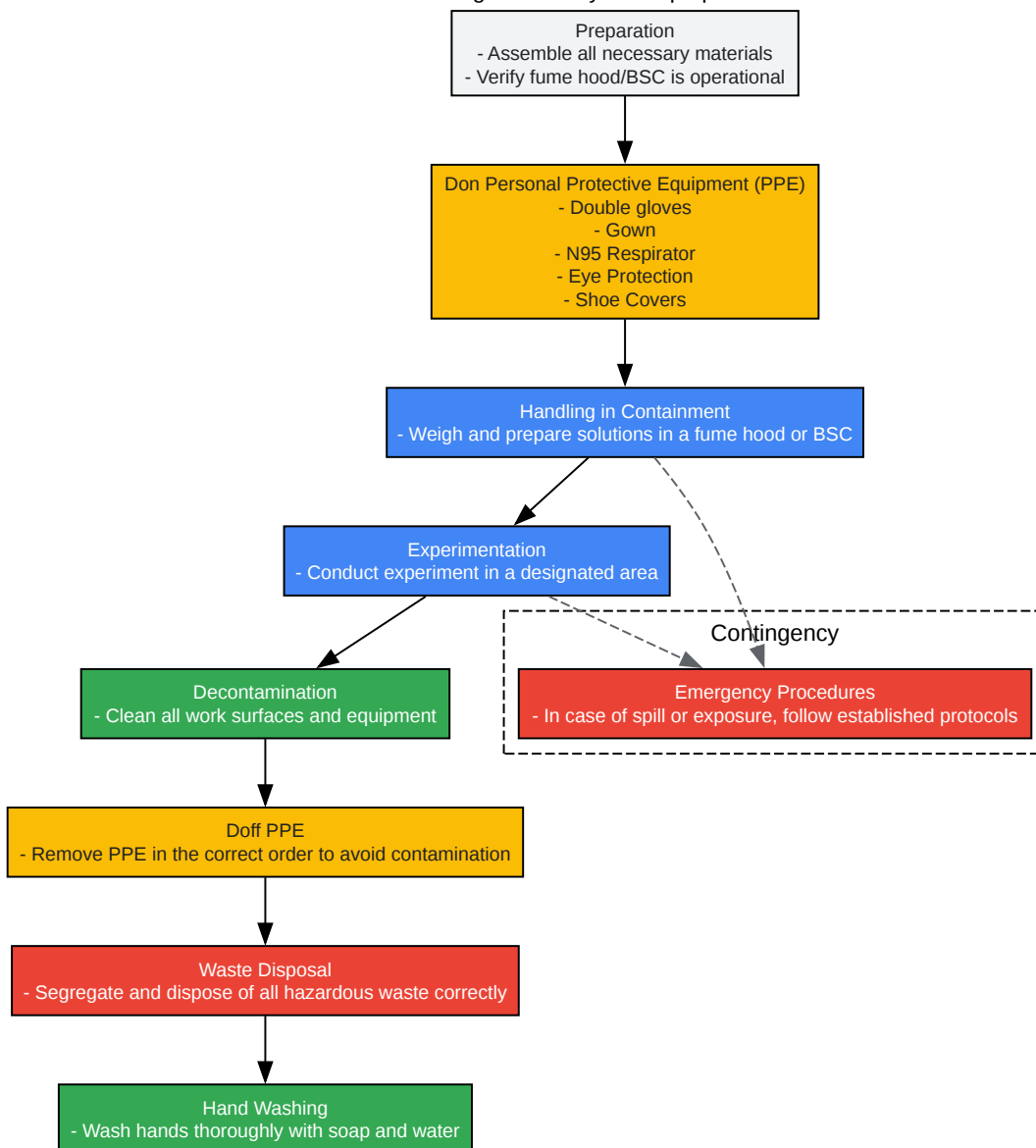
- Solid Waste: Contaminated gloves, gowns, shoe covers, weigh boats, and other disposable materials should be placed in a clearly labeled, sealed hazardous waste container.

- Liquid Waste: Unused solutions containing **6-Methylmercaptopurine Riboside** should be collected in a designated, sealed, and labeled hazardous waste container. Do not pour down the drain.[\[10\]](#)
- Sharps: Contaminated needles, syringes, and other sharps must be disposed of in a designated sharps container for hazardous materials.

All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.

Workflow for Handling 6-Methylmercaptopurine Riboside

Workflow for Safe Handling of 6-Methylmercaptapurine Riboside



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Caption: A logical workflow for the safe handling of **6-Methylmercaptapurine Riboside**.

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